

Safeguarding Your Research: A Comprehensive Guide to Handling Remodelin Hydrobromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Remodelin hydrobromide

Cat. No.: B610444

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For researchers and scientists in the dynamic field of drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Remodelin hydrobromide**, a potent inhibitor of N-acetyltransferase 10 (NAT10). Adherence to these procedures will help mitigate risks and ensure the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

Remodelin hydrobromide is classified with the following hazards:

- Harmful if swallowed (Acute Toxicity - Oral 4)[1]
- Causes skin irritation (Skin Irritation 2)[1]
- Causes serious eye irritation (Eye Irritation 2A)[1]
- May cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure 3)[1]
- Very toxic to aquatic life with long-lasting effects[1]

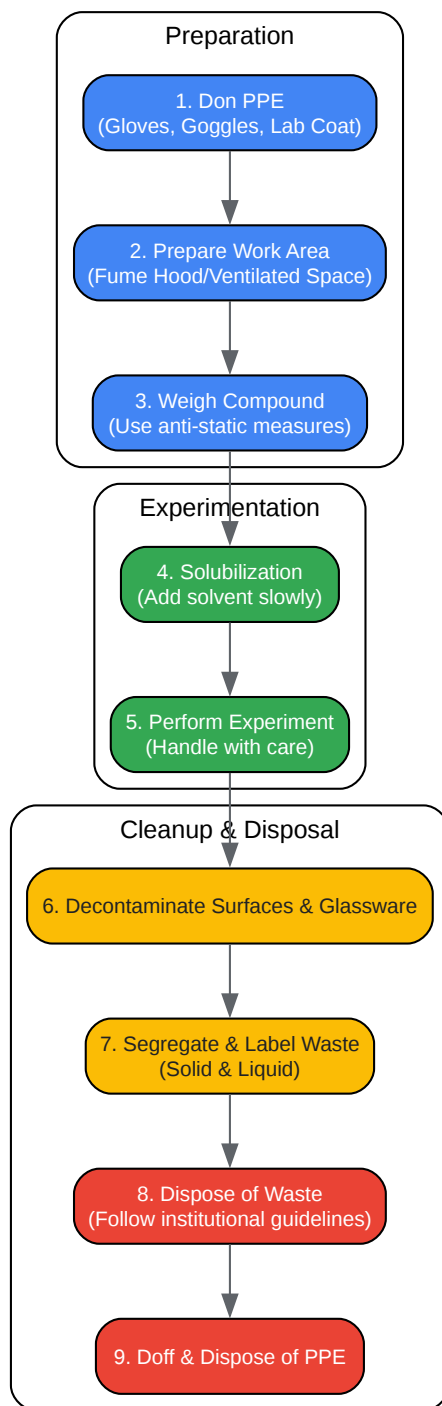
To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves. Inspect before use and change immediately upon contact with the substance.	To prevent skin contact and irritation[1][2].
Eye Protection	Chemical safety goggles that meet the ANSI Z.87.1 standard.	To protect eyes from splashes and dust, preventing serious irritation[1].
Skin and Body Protection	A fully buttoned Nomex® laboratory coat or equivalent chemical-resistant lab coat.	To protect skin from accidental contact and contamination[2].
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if working in a poorly ventilated area or when the material is in a powdered form that can be easily inhaled.	To prevent respiratory tract irritation[1][3].

Safe Handling and Experimental Workflow

A systematic approach to handling **Remodelin hydrobromide** is crucial. The following workflow outlines the key steps from preparation to disposal to ensure a safe experimental process.

Workflow for Safe Handling of Remodelin Hydrobromide

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Safe handling workflow for **Remodelin hydrobromide**.

Operational and Disposal Plans

Storage: Store **Remodelin hydrobromide** in a tightly sealed container in a dry, dark place. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended. For long-term storage (months to years), store at -20°C[4].

Spill Management: In case of a spill, ensure adequate ventilation. Avoid breathing dust. For solid spills, carefully sweep or scoop up the material and place it into a designated, labeled waste container. Prevent the substance from entering drains as it is very toxic to aquatic life[1].

First Aid Measures:

- After inhalation: Move the person to fresh air. If unconscious, place them in a stable side position for transportation.
- After skin contact: Immediately wash the affected area with soap and water and rinse thoroughly[1].
- After eye contact: Rinse the opened eye for several minutes under running water. If symptoms persist, consult a doctor[1].
- After swallowing: Immediately call a doctor[1].

Disposal Plan: **Remodelin hydrobromide** and its containers must not be disposed of with household garbage[1]. All waste must be treated as hazardous.

- Segregation: Collect solid and liquid waste in separate, clearly labeled, and sealed containers.
- Labeling: Label waste containers with "Hazardous Waste" and the full chemical name, "**Remodelin hydrobromide.**" Do not use abbreviations[5].
- Collection: Follow your institution's and local regulations for hazardous chemical waste disposal. Contact your Environmental Health and Safety (EHS) department for collection and disposal procedures[5].

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₄ N ₄ S • HBr	[6]
Molecular Weight	363.3 g/mol	[6]
Solubility	DMF: 25 mg/ml DMSO: 25 mg/ml DMSO:PBS (pH 7.2) (1:2): 0.3 mg/ml Ethanol: 0.5 mg/ml	[6]
Storage (Short-term)	0 - 4 °C	[4]
Storage (Long-term)	-20 °C	[4]

By implementing these safety protocols, researchers can confidently handle **Remodelin hydrobromide**, fostering a secure and productive research environment.

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